

"molecular weight and formula of Ethyl 3-((tert-butoxycarbonyl)amino)-3-methylbutanoate"

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Compound of Interest

Ethyl 3-((tertCompound Name: butoxycarbonyl)amino)-3methylbutanoate

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An In-depth Technical Guide to Ethyl 3-((tert-butoxycarbonyl)amino)-3-methylbutanoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 3-((tert-butoxycarbonyl)amino)-3-methylbutanoate is a valuable building block in modern organic and medicinal chemistry. Its structure, featuring a tert-butoxycarbonyl (Boc) protected amine and an ethyl ester, makes it a versatile intermediate in the synthesis of complex molecules, particularly in the development of novel pharmaceuticals. This technical guide provides a comprehensive overview of its chemical properties, a detailed, albeit generalized, synthetic protocol, purification methods, and its role in synthetic chemistry. Due to a lack of specific information in the public domain regarding its direct involvement in signaling pathways, this guide will focus on its utility as a synthetic intermediate.

Compound Identification and Properties

Ethyl 3-((tert-butoxycarbonyl)amino)-3-methylbutanoate is a carbamate ester that serves as a protected form of the β -amino acid, 3-amino-3-methylbutanoic acid. The Boc protecting



group is instrumental in multi-step syntheses, preventing the nucleophilic amine from reacting while other parts of the molecule are modified.

Table 1: Chemical and Physical Properties[1][2][3]

Property	Value
Molecular Formula	C12H23NO4
Molecular Weight	245.32 g/mol
CAS Number	130985-42-1
Appearance	Colorless to pale yellow liquid or solid
Storage Conditions	2-8°C, dry and sealed
Purity	Typically ≥95%

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **Ethyl 3-((tert-butoxycarbonyl)amino)-3-methylbutanoate** is not readily available in published literature, a general two-step synthetic approach can be inferred from standard organic chemistry principles. This involves the protection of the amino group of a precursor followed by esterification.

General Synthetic Workflow

The synthesis can be logically broken down into two primary stages: Boc protection of the amino acid and subsequent esterification.



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Caption: Generalized workflow for the synthesis of **Ethyl 3-((tert-butoxycarbonyl)amino)-3-methylbutanoate**.

Experimental Protocol (Generalized)

Step 1: Boc Protection of Ethyl 3-amino-3-methylbutanoate

This procedure is adapted from general methods for the Boc protection of amino esters.

- Dissolution: Dissolve Ethyl 3-amino-3-methylbutanoate (1 equivalent) in a suitable solvent such as a 1:1 mixture of dioxane and water.
- Basification: Add a base, such as triethylamine (1.5 equivalents), to the solution with stirring.
- Addition of Boc Anhydride: At room temperature, add di-tert-butyl dicarbonate ((Boc)₂O, 1.1 equivalents) to the reaction mixture.
- Reaction: Stir the mixture at room temperature for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Work-up:
 - Dilute the reaction mixture with water.
 - Extract the aqueous layer with an organic solvent like ethyl acetate to remove by-products.
 - Acidify the aqueous layer to a pH of 2-3 with a mild acid (e.g., citric acid solution).
 - Extract the product into ethyl acetate.
 - Combine the organic layers, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Step 2: Purification

The crude product can be purified using one of the following methods:

Column Chromatography: Utilize silica gel chromatography with a suitable eluent system,
 such as a gradient of ethyl acetate in hexane, to isolate the pure compound.



 Recrystallization: If the crude product is a solid or can be solidified, recrystallization from a solvent pair like ethyl acetate/hexane can be employed for purification.

Role in Pharmaceutical Development

Ethyl 3-((tert-butoxycarbonyl)amino)-3-methylbutanoate is primarily used as an intermediate in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).[1] The Boc-protected amine allows for selective reactions at other functional groups within a molecule during a multi-step synthesis.

Application in Peptide Synthesis

The compound is a valuable building block in peptide synthesis. The Boc group protects the amine functionality of the amino acid ester, allowing for its controlled incorporation into a growing peptide chain.



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Caption: Role of the title compound in a solid-phase peptide synthesis cycle.

Characterization

While specific spectral data for **Ethyl 3-((tert-butoxycarbonyl)amino)-3-methylbutanoate** is not widely published, the expected spectroscopic features can be predicted based on its structure.

Table 2: Predicted Spectroscopic Data



Technique	Expected Features
¹ H NMR	Signals corresponding to the ethyl ester protons (triplet and quartet), the tert-butyl protons (singlet), the methyl protons (singlet), and the methylene protons adjacent to the ester.
¹³ C NMR	Resonances for the carbonyl carbons of the ester and carbamate, the quaternary carbon of the tert-butyl group, and the various aliphatic carbons.
IR Spectroscopy	Characteristic absorption bands for the N-H stretch (carbamate), C=O stretches (ester and carbamate), and C-O stretches.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight (245.32 g/mol) and characteristic fragmentation patterns, such as the loss of the tert-butyl group.

Conclusion

Ethyl 3-((tert-butoxycarbonyl)amino)-3-methylbutanoate is a key intermediate for organic and medicinal chemists. Its utility lies in the strategic protection of an amino group, enabling the construction of complex molecular architectures. While its direct biological activity is not documented, its role as a precursor to potentially bioactive compounds underscores its importance in the field of drug discovery and development. Further research into novel synthetic applications and the biological properties of its derivatives is warranted.

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